

Tributyl(3-methoxyphenyl)stannane molecular weight and formula

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Compound of Interest

Compound Name: Tributyl(3-methoxyphenyl)stannane

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An In-depth Technical Guide on Tributyl(3-methoxyphenyl)stannane

This guide provides essential technical data for **Tributyl(3-methoxyphenyl)stannane**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Data

The fundamental molecular properties of **Tributyl(3-methoxyphenyl)stannane** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

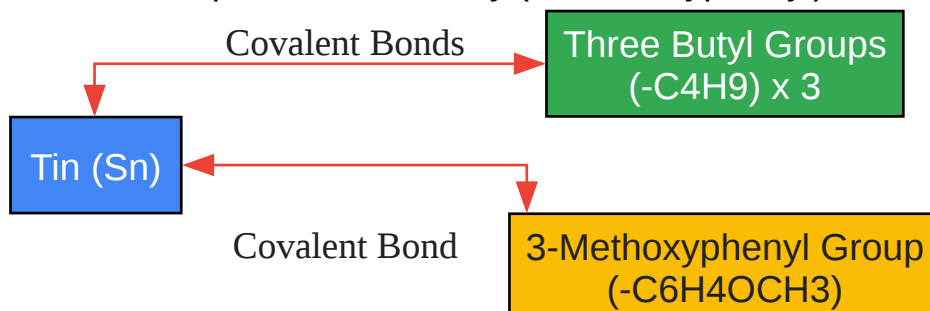
Property	Value
Molecular Formula	C ₁₉ H ₃₄ OSn[1]
Molecular Weight	397.18 g/mol [2]
Monoisotopic Mass	398.163168 Da

Structural Representation

A logical diagram illustrating the primary structural components of **Tributyl(3-methoxyphenyl)stannane** is provided below. This visualization clarifies the connectivity of the

tributyltin moiety and the 3-methoxyphenyl group.

Structural components of Tributyl(3-methoxyphenyl)stannane



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A diagram showing the connectivity of the core atomic and functional groups in **Tributyl(3-methoxyphenyl)stannane**.

Experimental Protocols

Detailed experimental protocols involving organotin compounds like **Tributyl(3-methoxyphenyl)stannane** are highly dependent on the specific reaction. However, a general protocol for a Stille coupling reaction, a common application for such compounds, is outlined below.

General Protocol for a Stille Cross-Coupling Reaction:

- **Reagent Preparation:** In a clean, dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the aryl halide or triflate (1.0 equivalent), **Tributyl(3-methoxyphenyl)stannane** (1.1-1.5 equivalents), and a palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%) in a suitable anhydrous solvent (e.g., toluene, THF, or DMF).
- **Reaction Initiation:** Add any necessary ligands or additives (e.g., copper(I) iodide as a co-catalyst).
- **Reaction Conditions:** Heat the reaction mixture to the appropriate temperature (typically between 80-120 °C) and monitor the reaction progress using a suitable analytical technique such as thin-layer chromatography (TLC), gas chromatography (GC), or liquid chromatography-mass spectrometry (LC-MS).

- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with a suitable organic solvent (e.g., ethyl acetate or diethyl ether) and wash with an aqueous solution of potassium fluoride to remove tin byproducts. Further washings with water and brine may be necessary.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.
- **Characterization:** Characterize the purified product using spectroscopic methods such as ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its identity and purity.

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References

- 1. Tributyl(3-methoxyphenyl)stannane | C₁₉H₃₄OSn | CID 2736787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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